

Benurestat in vitro biological activity

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Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

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Benurestat at a Glance

Benurestat is an orally active urease inhibitor used in research related to infected ureolysis, particularly in studies involving *Proteus mirabilis* genitourinary tract infections [1] [2].

Property	Description
Common Name	Benurestat [1]
CAS Number	38274-54-3 [1] [2]
Molecular Formula	$C_9H_9ClN_2O_3$ [1] [2]
Molecular Weight	228.63 g/mol [1] [2]
Mechanism of Action	Urease Inhibition [1] [2]
Primary Research Use	Infected ureolysis studies [1] [2]

Quantitative Biological Activity & Physicochemical Properties

The biological activity of **Benurestat** is defined by its concentration and inherent inhibitory potency [3]. The following table consolidates key quantitative data from biological and physicochemical assays.

Activity / Property	Value / Description	Experimental Context
In Vivo Efficacy (Rat Model)	↓ Urinary ammonia excretion [2]	Doses: 25, 50, 100 mg/kg; <i>P. mirabilis</i> infection [2].
Synergistic Effect	↓ Viable bladder bacteria [2]	Combination with Nitrofurantoin, Sulfamethoxazole, or Ampicillin [2].
Density	1.414 g/cm ³ [1]	Physicochemical property
Index of Refraction	1.59 [1]	Physicochemical property
LogP	1.357 [1]	Indicates lipophilicity
Molecular Surface Area (PSA)	78.43 Å ² [1]	-

Guide to Experimental Protocols

For researchers aiming to investigate **Benurestat**'s activity, here are detailed methodologies for key experiments.

In Vitro Urease Inhibition Assay

- **Principle:** Measure the inhibition of the urease enzyme's activity, which hydrolyzes urea to ammonia and carbon dioxide. A reduction in ammonia production indicates inhibition.
- **Protocol:**
 - **Reaction Setup:** Prepare a solution containing a purified urease enzyme (e.g., from *Canavalia ensiformis* or *Proteus mirabilis*) in a suitable buffer (e.g., phosphate buffer, pH ~7.0).
 - **Inhibitor Addition:** Add **Benurestat** at varying concentrations (e.g., 1 μM to 100 μM) to the reaction mixture. Include a control without the inhibitor.
 - **Reaction Initiation:** Start the reaction by adding a urea substrate.
 - **Incubation:** Allow the reaction to proceed at 37°C for a fixed time (e.g., 15-30 minutes).

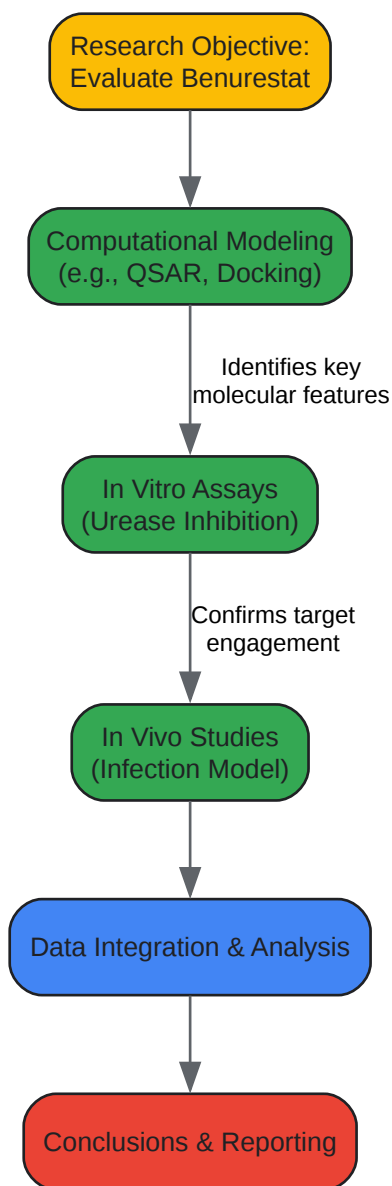
- **Ammonia Detection:** Stop the reaction and quantify the ammonia produced. Common methods include:
 - **Nessler's Reagent:** Forms a yellow-brown complex with ammonia, measurable spectrophotometrically.
 - **Indophenol Method:** A more sensitive colorimetric assay for ammonia.
- **Data Analysis:** Calculate the percentage inhibition and determine the IC₅₀ value (concentration that inhibits 50% of enzyme activity).

In Vivo Efficacy Assessment (Rat Model of Infection)

- **Principle:** Evaluate the ability of **Benurestat** to reduce urinary ammonia and bacterial load in an animal model of *Proteus mirabilis* urinary tract infection.
- **Protocol:**
 - **Animal Infection:** Establish a genitourinary tract infection in rats by inoculating with *Proteus mirabilis* [2].
 - **Dosing:** Administer **Benurestat** orally at specified doses (e.g., 25, 50, and 100 mg/kg) after infection is confirmed [2].
 - **Sample Collection:** Collect urine samples at regular intervals post-dosing.
 - **Ammonia Measurement:** Analyze urine samples for ammonia content to confirm the pharmacological effect of urease inhibition [2].
 - **Bacterial Load Assessment:** At the endpoint, harvest bladder tissue, homogenize it, and plate the homogenate on agar media to count the number of viable bacteria (CFUs) [2].
 - **Synergistic Studies:** Administer **Benurestat** in combination with antibiotics (e.g., Nitrofurantoin) to assess enhanced antibacterial efficacy [2].

Research Methodology & Analysis Workflow

The following diagram outlines a general research methodology for evaluating a compound like **Benurestat**, integrating computational and experimental approaches.



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*Research methodology for evaluating **Benurestat**'s activity.*

Important Research Considerations

- **Defining Biological Activity:** In a rigorous scientific context, biological activity (A) is formally defined as the product of the amount-of-substance concentration (c) and a substance-specific inherent activity (f), expressed as $A = cf$ [3]. This framework is crucial for accurately quantifying and reporting potency.

- **Compound Formulation: Benurestat** has low water solubility. For in vivo studies, it can be formulated for injection using solvents like DMSO, Tween 80, and saline, or for oral administration by suspending in 0.5% carboxymethylcellulose sodium (CMC-Na) [2].

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References

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2. | Bacterial | 38274-54-3 | Invivochem Benurestat [invivochem.com]
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